

# physical properties of 5-Amino-2-bromobenzonitrile

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## Compound of Interest

Compound Name: **5-Amino-2-bromobenzonitrile**

Cat. No.: **B189585**

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An In-depth Technical Guide on the Physical Properties of **5-Amino-2-bromobenzonitrile**

This technical guide provides a comprehensive overview of the core physical properties of **5-Amino-2-bromobenzonitrile**, tailored for researchers, scientists, and professionals in drug development. The document presents quantitative data in a structured format, details relevant experimental protocols, and includes visualizations to illustrate key concepts and workflows.

## Core Physical and Chemical Properties

**5-Amino-2-bromobenzonitrile** is an organic compound that serves as a valuable building block in pharmaceutical synthesis and materials research.<sup>[1]</sup> Its chemical structure, featuring amino, bromo, and nitrile functional groups, allows for diverse chemical modifications.

## Data Presentation

The following table summarizes the key physical and chemical properties of **5-Amino-2-bromobenzonitrile**.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>5</sub> BrN <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	197.0 g/mol	<a href="#">[2]</a>
Appearance	Pale-yellow to Yellow-brown Solid	
Boiling Point	339.4 ± 27.0 °C (Predicted)	<a href="#">[3]</a>
Density	~1.6 - 1.68 g/cm <sup>3</sup> (Predicted)	<a href="#">[1]</a> <a href="#">[3]</a>
pKa	2.08 ± 0.10 (Predicted)	<a href="#">[3]</a>
CAS Number	72115-09-4	<a href="#">[2]</a>
InChI Key	VAWTVSTXVGCVJW- UHFFFAOYSA-N	<a href="#">[4]</a>
SMILES	C1=CC(=C(C=C1N)C#N)Br	<a href="#">[4]</a>

Note: Some physical properties, such as boiling point and density, are predicted values and should be confirmed through experimental analysis.

## Experimental Protocols

This section details the standard methodologies for determining key physical properties of organic compounds like **5-Amino-2-bromobenzonitrile**.

### Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity.[\[5\]](#) Pure compounds typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impurities tend to lower and broaden this range.[\[5\]](#)[\[6\]](#)

Methodology:

- Sample Preparation: A small amount of the crystalline **5-Amino-2-bromobenzonitrile** is finely powdered.[\[5\]](#) The open end of a capillary tube is pressed into the powder. The tube is

then inverted and tapped gently to pack the solid into the sealed end to a height of 2-3 mm.

[7][8]

- Apparatus Setup: The packed capillary tube is placed into a melting point apparatus, such as a Mel-Temp or Thiele tube.[8]
- Heating and Observation: The sample is heated gradually, typically at a rate of 1-2°C per minute as the expected melting point is approached.[7]
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes liquid is the end of the range.[6][7] For an unknown compound, a rapid initial heating can be performed to determine an approximate melting point before a more careful, slower determination is made.[7]

## Solubility Determination

Understanding the solubility of a compound is fundamental for its purification, formulation, and in designing reaction conditions.[9] The principle of "like dissolves like" is a key guideline, where polar compounds tend to dissolve in polar solvents and non-polar compounds in non-polar solvents.[10]

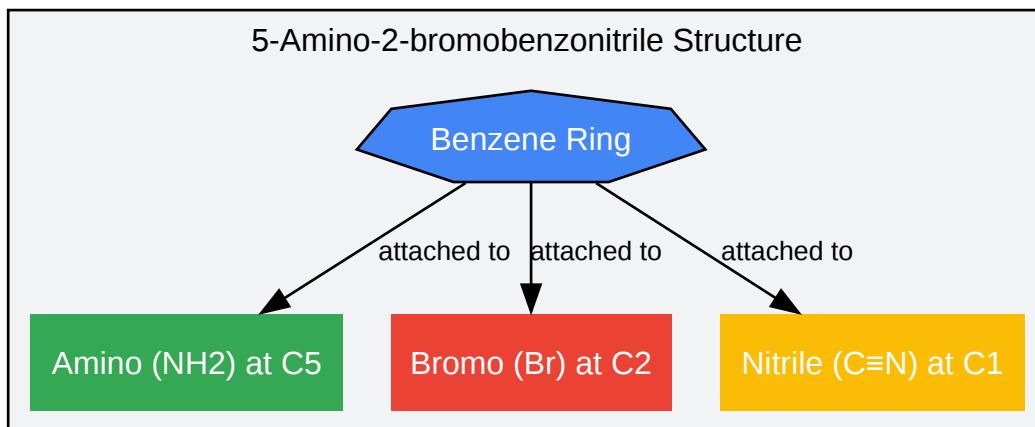
Methodology:

- Initial Solvent Screening: A small, measured amount of **5-Amino-2-bromobenzonitrile** (e.g., 25 mg) is placed in a test tube.[11]
- Solvent Addition: A small volume of a solvent (e.g., 0.75 mL of water) is added in portions. [11]
- Mixing: The test tube is shaken vigorously after each addition to facilitate dissolution.[11]
- Observation: The compound is classified as soluble if it dissolves completely. If not, it is deemed insoluble in that solvent.[9]
- Systematic Testing: This process is repeated with a range of solvents of varying polarity (e.g., diethyl ether, methanol, 5% HCl, 5% NaOH) to create a solubility profile.[11][12][13]

The solubility in acidic or basic solutions can indicate the presence of basic (amine) or acidic functional groups.[12][13]

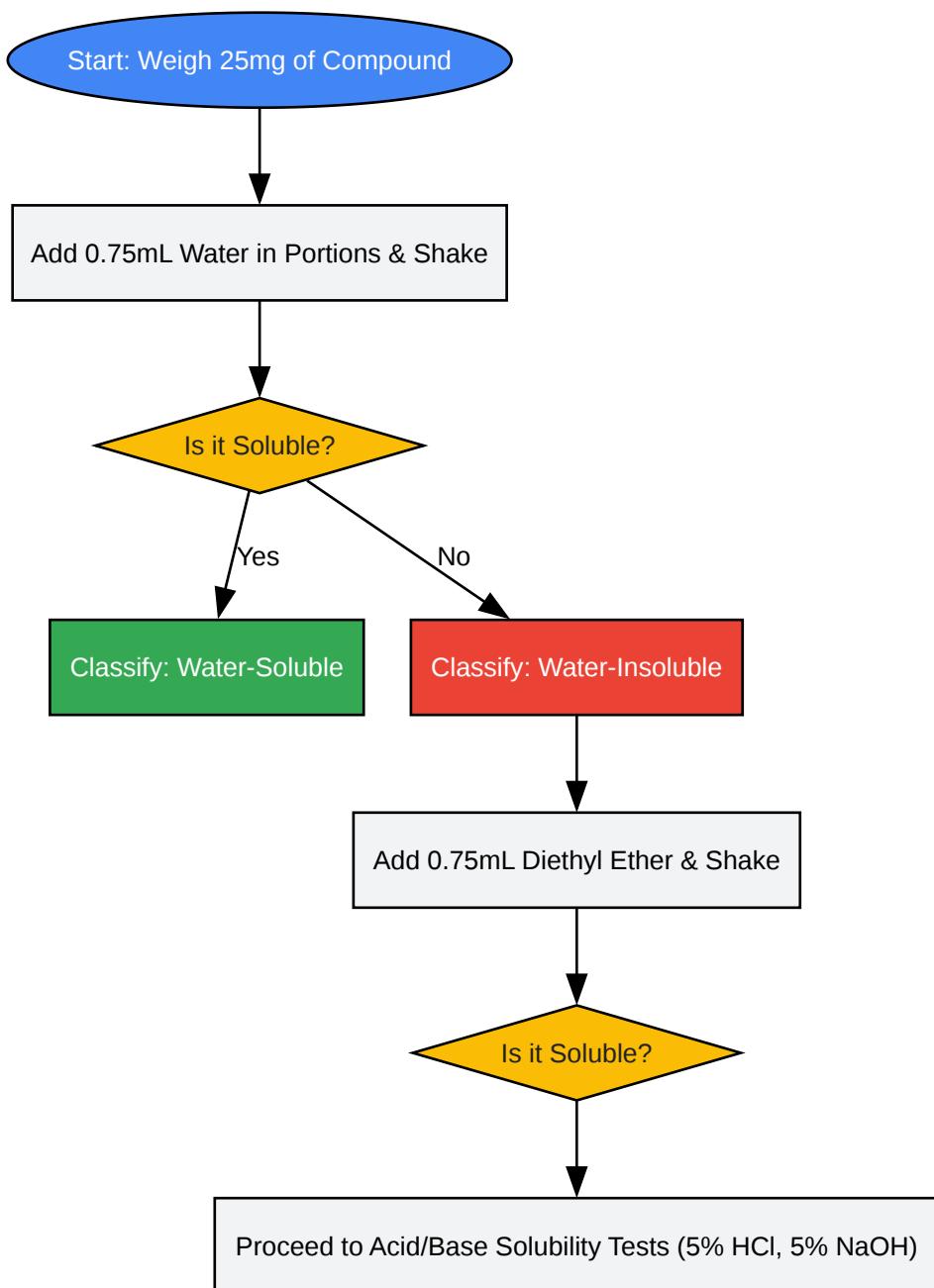
## Visualizations

The following diagrams, generated using the DOT language, illustrate key structural and procedural information relevant to **5-Amino-2-bromobenzonitrile**.



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Caption: Logical relationship of functional groups in **5-Amino-2-bromobenzonitrile**.



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Caption: Experimental workflow for determining the solubility of an organic compound.

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